

# Lanasol Yellow 4G: An In-Depth Technical Guide for Research Applications

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## Compound of Interest

Compound Name: *Lanasol yellow 4G*

Cat. No.: *B086986*

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Despite its classification as a multifunctional and fluorescent dye, a comprehensive review of scientific literature and technical documentation reveals that **Lanasol Yellow 4G** (C.I. Reactive Yellow 39; CAS 70247-70-0) is not a commonly utilized tool in biological research, drug development, or studies of cellular signaling pathways. Its primary and well-documented application lies within the textile industry as a reactive dye for wool and other protein fibers.

While chemical suppliers categorize **Lanasol Yellow 4G** as a fluorescent dye and highlight the general importance of such molecules in biological experiments, specific examples, protocols, or quantitative data for its use in a life science research context are conspicuously absent from the public domain.<sup>[1][2][3][4][5]</sup> This guide will therefore summarize the known chemical properties of **Lanasol Yellow 4G** and discuss the potential for its application in research based on the characteristics of reactive dyes, while underscoring the current lack of established methodologies.

## Chemical and Physical Properties

**Lanasol Yellow 4G** is a reactive azo dye.<sup>[6]</sup> The key feature of reactive dyes is their ability to form covalent bonds with the substrate they are applied to. In the context of textiles, this ensures high wash-fastness. The reactive group in **Lanasol Yellow 4G** allows it to form a stable chemical link with nucleophilic groups present in the amino acid residues of protein fibers like wool.

Property	Value	Reference
Molecular Formula	C <sub>19</sub> H <sub>12</sub> BrCl <sub>2</sub> N <sub>5</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub>	[2]
Molecular Weight	699.25 g/mol	[2]
Class	Reactive Azo Dye	[6]
Synonyms	C.I. Reactive Yellow 39	[7]

## Potential Research Applications: A Theoretical Perspective

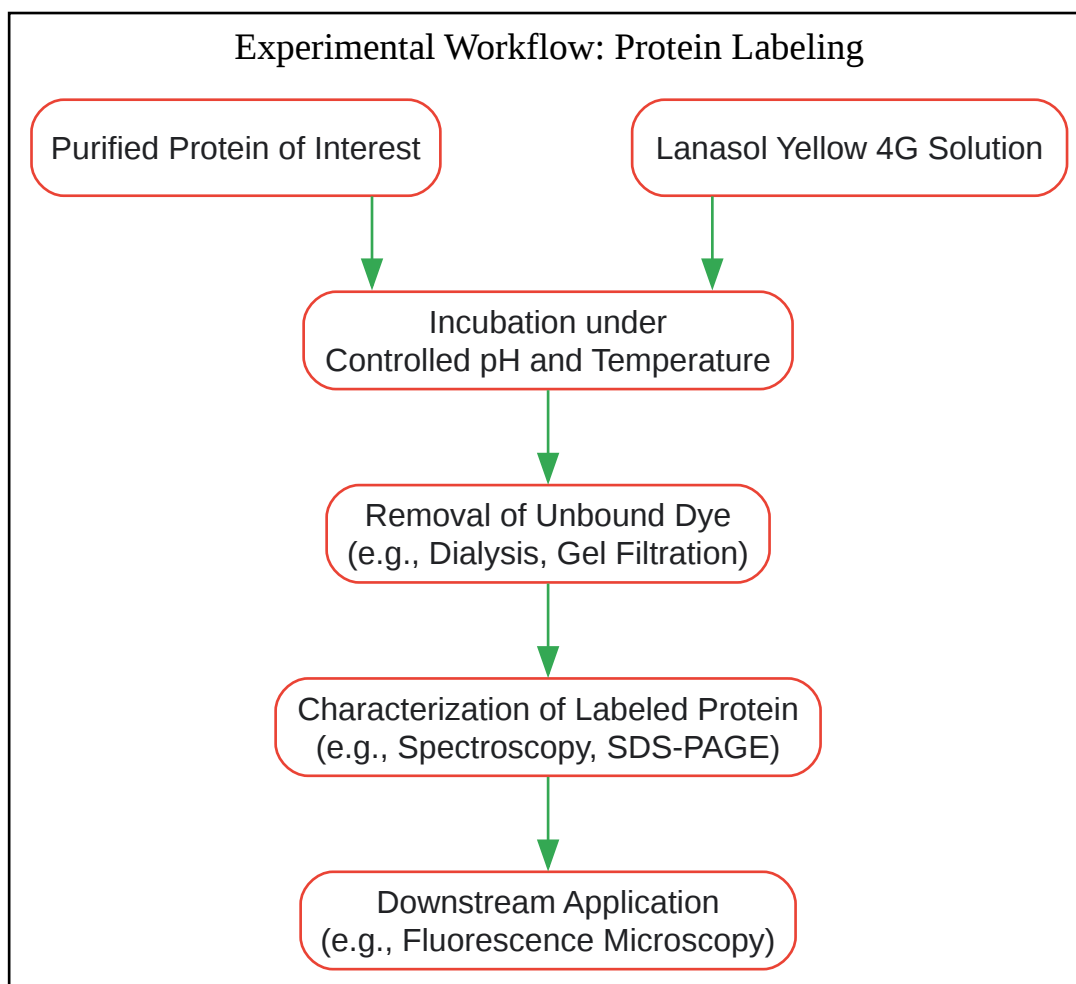
Given its chemical nature as a reactive dye, **Lanasol Yellow 4G** possesses the theoretical potential for applications in biological research, particularly in the covalent labeling of proteins.

### Protein Labeling

Reactive dyes can be used to covalently modify proteins at specific amino acid residues. The reactive group of **Lanasol Yellow 4G** is designed to react with nucleophilic side chains of amino acids such as lysine, cysteine, histidine, and tyrosine.[8][9] This property could theoretically be harnessed for:

- **Fluorescent Labeling for Imaging:** If **Lanasol Yellow 4G** exhibits suitable fluorescence properties (quantum yield, photostability), it could potentially be used as a fluorescent probe in techniques like fluorescence microscopy to visualize protein localization and dynamics. However, no studies have been published that characterize its fluorescence spectrum or its utility in cellular imaging.
- **Protein Conjugation:** The covalent attachment of the dye could be used to track proteins in various biochemical assays.

The workflow for such an application would logically follow these steps:



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Caption: A theoretical workflow for the covalent labeling of a protein with a reactive dye like **Lanasol Yellow 4G**.

## Environmental Research Applications

In contrast to the lack of data in biological research, **Lanasol Yellow 4G** has been the subject of environmental science studies focused on the treatment of textile effluents. Research has explored its removal from aqueous solutions through methods such as adsorption and photodegradation.<sup>[6][10]</sup> These studies provide detailed experimental protocols for the analysis and degradation of the dye in environmental samples, but do not shed light on its use as a research tool in biology or medicine.

## Conclusion

For researchers, scientists, and drug development professionals, it is crucial to note that while **Lanasol Yellow 4G** is commercially available and classified as a fluorescent and reactive dye, there is no evidence in the peer-reviewed scientific literature to support its use in biological research. Its utility as a fluorescent probe, protein label, or tool for studying signaling pathways has not been established. Scientists seeking to label proteins or visualize cellular components are advised to use well-characterized and validated fluorescent probes and labeling reagents for which detailed protocols and a body of supporting literature are readily available. The primary application of **Lanasol Yellow 4G** remains firmly within the domain of the textile industry.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. targetmol.cn [targetmol.cn]
- 4. Lanasol yellow 4G 70247-70-0 | MCE [medchemexpress.cn]
- 5. medchemexpress.com [medchemexpress.com]
- 6. mdpi.com [mdpi.com]
- 7. Lanasol Yellow 4G, 70247-70-0, [chemnet.com]
- 8. Chemical modifications of proteins and their applications in metalloenzyme studies - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Protein Modification Reagents | Thermo Fisher Scientific - SG [thermofisher.com]
- 10. ewa-online.eu [ewa-online.eu]
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